

Application of Acid Red 213 in Leather Dyeing: Application Notes and Protocols

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Compound of Interest

Compound Name: Acid Red 213

Cat. No.: B1171888

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Introduction

Acid Red 213, also known by its C.I. name **Acid Red 213** and CAS number 12715-60-5, is a monoazo 1:2 cobalt complex dye.[1][2] It presents as a red-brown powder that is soluble in water.[1][3] This dye is utilized in the dyeing of various protein-based materials, including wool, silk, and polyamide fibers, and finds significant application in the leather industry.[1][3] Its chemical structure and properties make it suitable for achieving vibrant, lasting coloration on leather substrates. Acid dyes, in general, are valued in leather dyeing for their ability to deeply penetrate the material, resulting in even and consistent coloring, which is crucial for high-quality leather goods.[4]

Physicochemical Properties of Acid Red 213

Property	Value	Reference
C.I. Name	Acid Red 213, 156751	[1][3]
CAS Number	12715-60-5	[1][3]
Molecular Formula	C16H13N3O4S	[1][3]
Molecular Weight	343.36 g/mol	[1][3]
Appearance	Red-brown powder	[3]
Solubility	Soluble in water	[1][3]
Shade	Blue-ray red	[3]
Molecular Structure	Single azo, 1:2 Cobalt complex	[1]

Fastness Properties of Acid Red 213

The fastness of a dye refers to the resistance of the color to fading or running under various conditions. The following table summarizes the fastness properties of a commercial **Acid Red 213** product. The ratings are on a scale of 1 to 5 (or 1-8 for light fastness), where a higher number indicates better fastness.

Fastness Test	Rating
Light Fastness	7
Washing Fastness (Staining on Cotton)	5
Washing Fastness (Staining on Nylon)	2-3
Washing Fastness (Fading)	4-5
Fastness to Chlorinated Water (50mg/l)	3-4
Rubbing (Dry)	5
Rubbing (Wet)	5

Data sourced from a commercial product datasheet for Skyacido® **Acid Red 213**.[\[5\]](#)

Thermodynamic and Sorption Data

A study investigating the dyeing of chromed leather with **Acid Red 213** provided insights into its sorption behavior. The dye was characterized as hydrophobic.[6] The equilibrium of the dyeing process was reached faster at a higher temperature (45°C).[6] The adsorption of **Acid Red 213** by leather fibers was found to be a spontaneous process, as indicated by the Gibbs energy changes.[6] The positive change in enthalpy suggests that the driving force of the dyeing process is the change in entropy.[6]

Parameter	Value Range	Conditions
Saturation Concentration	0.32–0.43 mmol/g	Temperature and leather type dependent
Sorption Ability (QL)	Increases with temperature	-
Equilibrium Constant (KL)	-	-
Gibbs Energy Change (ΔG)	Negative (spontaneous process)	-
Enthalpy Change (ΔH)	Positive	-
Entropy Change (ΔS)	Positive	-

Data adapted from a study on chromed leather dyeing.[6]

Experimental Protocols

The following protocols are generalized for the application of acid dyes to leather and should be optimized for specific leather types and desired outcomes.

Protocol 1: Standard Drum Dyeing of Chrome-Tanned Leather

This protocol outlines a typical procedure for dyeing chrome-tanned leather in a rotating drum.

Materials:

- Chrome-tanned leather (wet blue), shaved to desired thickness
- **Acid Red 213** dye
- Formic acid (85%)
- Ammonium sulfate
- Sodium sulfate (Glauber's salt)
- Anionic or nonionic penetrating/leveling agent
- Water

Procedure:

- **Washing:** The shaved wet blue leather is placed in a dyeing drum. Wash the leather with water at 35°C for 15-20 minutes to remove any residual salts and impurities. Drain the float.
- **Neutralization:** Add fresh water (100-200% on shaved weight) at 35°C. Add 1-2% of a neutralizing agent (e.g., sodium formate or sodium bicarbonate) and run the drum for 45-60 minutes. The pH of the cross-section should be between 4.5 and 5.5. Drain the float and wash the leather.
- **Dyeing:**
 - Add fresh water (100-200% on shaved weight) at 40°C.
 - Add 5-10% sodium sulfate and 1-3% ammonium sulfate to the bath and run for 10 minutes to ensure even distribution.^[7] This helps in achieving level dyeing.
 - Dissolve the required amount of **Acid Red 213** (e.g., 1-5% on shaved weight) in hot water (60-70°C) and add it to the drum through the axle.
 - Run the drum for 20 minutes to allow for dye penetration.
 - Increase the temperature to 55-60°C.^[8]

- Run for an additional 30-60 minutes.[8]
- Fixation:
 - Slowly add 2-4% formic acid, diluted 1:10 with water, in three intervals of 10-15 minutes.[9]
This will gradually lower the pH to 3.5-4.0, fixing the dye to the leather.
 - Run the drum for a final 30-45 minutes.
 - Check for dye exhaustion from the bath. The float should be almost clear.
- Washing and Finishing:
 - Drain the dye bath.
 - Wash the leather thoroughly with water at 35°C until the water runs clear.
 - The leather can then proceed to subsequent fatliquoring and finishing processes.

Protocol 2: Dyeing of Vegetable-Tanned Leather

Vegetable-tanned leather is more sensitive to high temperatures.

Procedure:

- Preparation: The vegetable-tanned leather should be properly sammied (partially dried to an even moisture content).
- Dyeing:
 - Use a dye bath with 100-300% water on the leather weight at an initial temperature of 30°C.
 - Add a suitable leveling agent.
 - Add the pre-dissolved **Acid Red 213** dye.
 - Run the drum for 30 minutes for penetration.

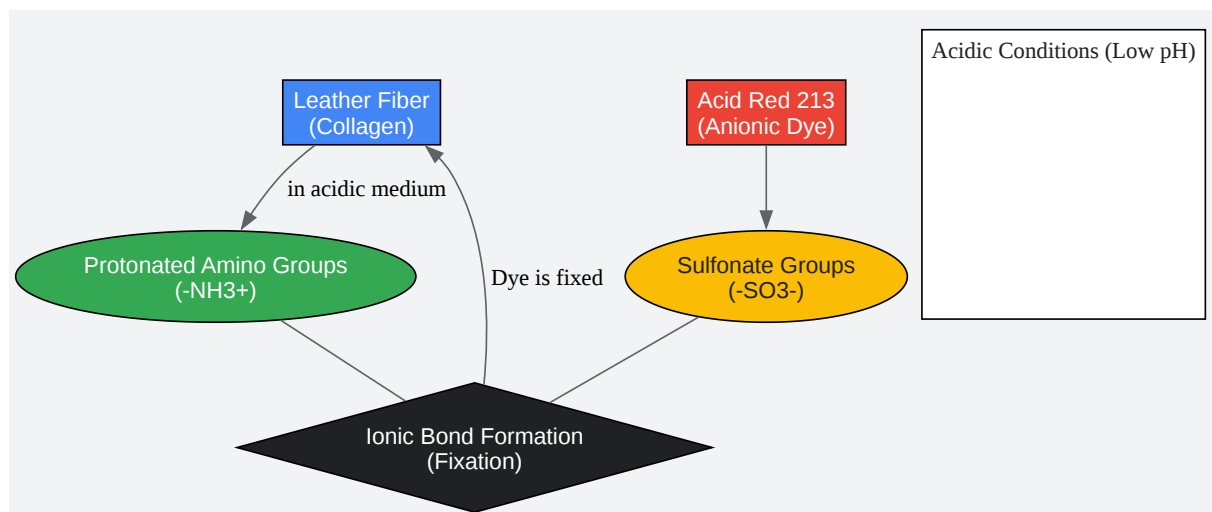
- Slowly increase the temperature to a maximum of 40-50°C.[8]
- Run for 45-90 minutes depending on the desired shade intensity and penetration.
- Fixation:
 - Gradually add 1-3% formic acid (diluted) to the dye bath to lower the pH and fix the dye.
 - Continue running the drum for 30 minutes after the final acid addition.
- Washing: Drain the dye bath and wash the leather with water.

Diagrams



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Caption: Workflow for the drum dyeing of leather with **Acid Red 213**.



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Caption: Simplified mechanism of **Acid Red 213** fixation on leather fibers.

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